

safety, handling, and MSDS for 4-(2,2-Dimethoxyethoxy)phenylboronic acid

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Compound of Interest

Compound Name: 4-(2,2-Dimethoxyethoxy)phenylboronic acid

Cat. No.: B171758

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An In-depth Technical Guide to the Safety, Handling, and Application of 4-(2,2-Dimethoxyethoxy)phenylboronic acid

This guide provides comprehensive safety, handling, and application information for **4-(2,2-dimethoxyethoxy)phenylboronic acid**, a key building block in modern synthetic chemistry. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical, field-proven insights to ensure both safety and experimental success. The narrative structure is designed to provide a deep, causal understanding of the protocols and safety measures described herein.

Introduction: The Versatility of Arylboronic Acids in Synthesis

Arylboronic acids are a cornerstone of contemporary organic synthesis, prized for their stability, low toxicity relative to other organometallics, and remarkable versatility in carbon-carbon bond formation.^[1] Among these, **4-(2,2-dimethoxyethoxy)phenylboronic acid** is a valuable reagent, particularly in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling.^[2] Its unique substitution pattern offers synthetic handles for further molecular elaboration, making it a significant component in the synthesis of complex molecules, including pharmaceuticals and functional materials.^[3] Understanding the nuanced

safety and handling requirements of this compound is paramount to leveraging its full synthetic potential while maintaining a safe laboratory environment.

Section 1: Chemical Identity and Physical Properties

Accurate identification and knowledge of physical properties are the foundation of safe chemical handling. **4-(2,2-Dimethoxyethoxy)phenylboronic acid** is a white to off-white crystalline solid.^[4] While a specific, verified melting point for this exact compound is not widely published, related methoxy-substituted phenylboronic acids typically melt in the range of 204-206°C.^{[5][6]}

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Source(s)
IUPAC Name	[4-(2,2-dimethoxyethoxy)phenyl]boronic acid	N/A
CAS Number	265664-52-6	[4][7]
Molecular Formula	C ₁₁ H ₁₇ BO ₅	[8]
Molecular Weight	196.01 g/mol	[7]
Appearance	White to off-white powder/crystalline solid	[6][9]
Boiling Point	361.14 °C at 760 mmHg (Predicted)	[4]
Flash Point	172.21 °C (Predicted)	[4]
Density	1.162 g/cm ³ (Predicted)	[4]
Solubility	Soluble in most polar organic solvents such as dimethyl sulfoxide and methanol. ^{[1][5]}	[1][5]

Section 2: Hazard Identification and Toxicological Profile

While a comprehensive toxicological profile for **4-(2,2-dimethoxyethoxy)phenylboronic acid** is not available, data from structurally similar arylboronic acids provide a strong basis for hazard assessment. The primary hazards are associated with irritation and potential harm upon ingestion.

GHS Hazard Classification (Inferred from related compounds):

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[9]
- Skin Irritation (Category 2), H315: Causes skin irritation.[10]
- Eye Irritation (Category 2A), H319: Causes serious eye irritation.[10]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.[10]

Toxicological Insights: It is crucial to note that some arylboronic acids have been found to be weakly mutagenic in microbial assays.[11][12] Consequently, they may be considered potentially genotoxic impurities (PGIs) in active pharmaceutical ingredients (APIs).[11][12] Therefore, it is prudent to handle all arylboronic acids, including the title compound, with appropriate care to minimize exposure.

Section 3: Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety, encompassing engineering controls, administrative protocols, and personal protective equipment, is essential when working with **4-(2,2-dimethoxyethoxy)phenylboronic acid**.

Engineering Controls:

- Chemical Fume Hood: All handling of solid **4-(2,2-dimethoxyethoxy)phenylboronic acid** and its solutions should be conducted in a well-ventilated chemical fume hood to prevent the

inhalation of dust or aerosols.[13][14]

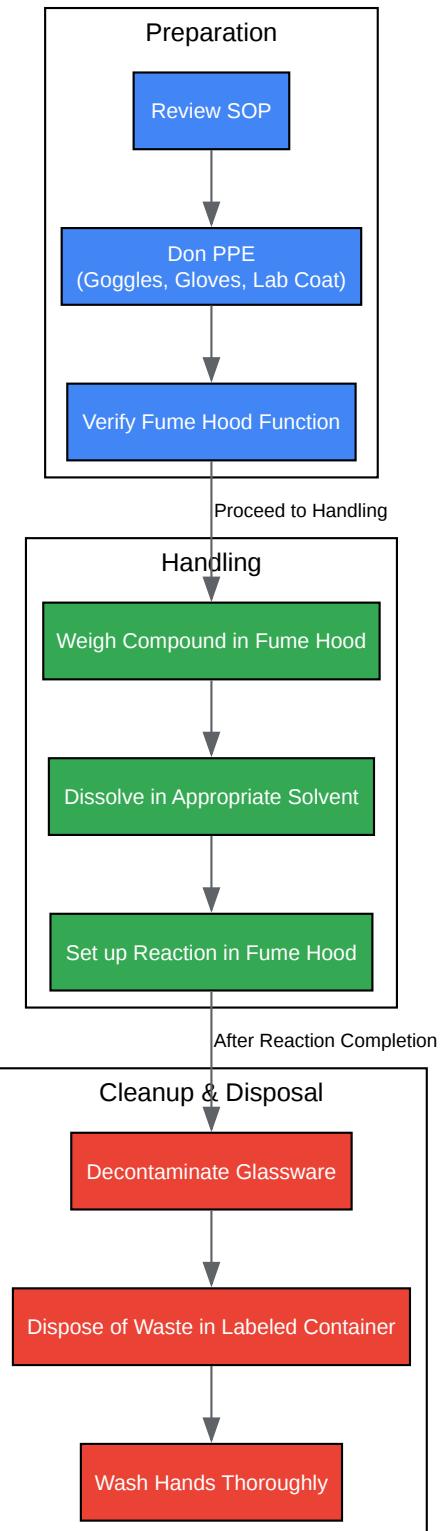
Administrative Controls:

- Standard Operating Procedures (SOPs): A detailed SOP for the handling and use of this compound should be written and approved. This ensures consistency and adherence to safety protocols.
- Area Designation: Clearly demarcate the area where the compound is being used.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and dust.[15]
- Hand Protection: Wear nitrile or neoprene gloves. It is advisable to double-glove if handling larger quantities or for prolonged periods. Gloves should be inspected before use and disposed of properly after handling the chemical.[15]
- Body Protection: A flame-resistant lab coat, fully fastened, is required. Ensure that shoes are closed-toe.[15]
- Respiratory Protection: If working outside of a fume hood (not recommended) or if there is a risk of generating significant dust, a NIOSH-approved respirator with a particulate filter should be used.[10]

Workflow for Safe Handling of Arylboronic Acids

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Safe handling workflow for arylboronic acids.

Section 4: First Aid and Emergency Procedures

In the event of an exposure or spill, a rapid and informed response is critical.

First Aid Measures:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[\[13\]](#)
- Skin Contact: Remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[10\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[10\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink plenty of water. Seek immediate medical attention.[\[9\]](#)

Spill and Leak Procedures:

- Minor Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for hazardous waste disposal. The spill area should then be decontaminated.
- Major Spills: Evacuate the area and prevent entry. Contact your institution's Environmental Health and Safety (EHS) department.

Fire-Fighting Measures:

- **4-(2,2-Dimethoxyethoxy)phenylboronic acid** is not flammable.[\[13\]](#) However, in a fire, it may decompose to release hazardous substances such as carbon oxides and boron oxides.[\[9\]](#)
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[\[9\]](#)

Section 5: Storage and Disposal

Proper storage is crucial to maintain the integrity of the compound, while correct disposal is essential for environmental and personal safety.

Storage:

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[10\]](#)
Many boronic acids are hygroscopic and can be sensitive to air.[\[9\]](#) Storage under an inert atmosphere (e.g., argon or nitrogen) is recommended for long-term stability.
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[9\]](#)

Disposal: All waste containing **4-(2,2-dimethoxyethoxy)phenylboronic acid**, including contaminated lab supplies and rinseates, must be treated as hazardous chemical waste.

Step-by-Step Disposal Protocol:

- Waste Segregation: Use separate, clearly labeled, and sealable containers for solid and liquid waste.
- Solid Waste: Place contaminated items such as gloves, weighing paper, and pipette tips into a designated, sealed container for solid hazardous waste.
- Liquid Waste: Collect all solutions containing the compound in a labeled, sealed container for liquid hazardous waste.
- Container Decontamination:
 - Initial Rinse: Rinse empty containers with a suitable organic solvent (e.g., acetone or ethanol). This first rinseate must be collected as hazardous waste.
 - Subsequent Rinses: Follow your institution's EHS guidelines for subsequent rinses.
 - Final Disposal: After thorough cleaning and drying, deface the original label. The container can then be disposed of according to institutional policy for clean glassware or plastic.

- Waste Pickup: Store all hazardous waste containers in a designated satellite accumulation area and arrange for pickup by your institution's EHS department.

Section 6: Reactivity and Stability

Arylboronic acids are generally stable but possess rich reactivity that is central to their utility in synthesis.

Chemical Stability: The compound is stable under recommended storage conditions.^[9] However, arylboronic acids can undergo decomposition, most notably through protodeboronation (replacement of the boronic acid group with a hydrogen atom).^{[16][17]} This process can be accelerated by acidic or basic conditions and the presence of water.^{[11][16]}

Reactivity:

- Suzuki-Miyaura Coupling: This is the most prominent reaction of arylboronic acids, where they couple with aryl or vinyl halides in the presence of a palladium catalyst and a base to form a new carbon-carbon bond.^{[1][2]}
- Esterification: The boronic acid moiety can react reversibly with diols to form boronate esters. This reactivity is pH-dependent.^[18]
- Oxidation: Arylboronic acids can be oxidized by reactive oxygen species (ROS), such as hydrogen peroxide, to the corresponding phenols.^[18]

Incompatible Materials:

- Strong Oxidizing Agents: Can lead to vigorous, potentially hazardous reactions.
- Strong Acids and Bases: Can promote decomposition.^[9]

Section 7: Illustrative Experimental Protocol: Suzuki-Miyaura Coupling

This protocol provides a generalized, safety-conscious procedure for a Suzuki-Miyaura cross-coupling reaction.

Objective: To couple **4-(2,2-dimethoxyethoxy)phenylboronic acid** with an aryl bromide.

Materials:

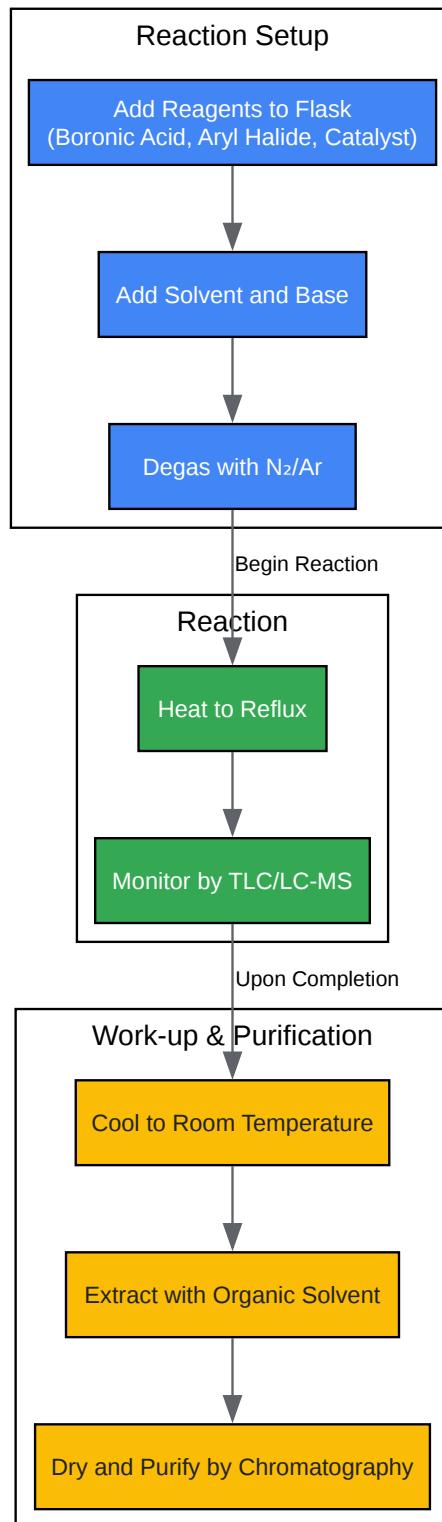
- **4-(2,2-Dimethoxyethoxy)phenylboronic acid** (1.1 equiv)
- Aryl bromide (1.0 equiv)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 0.03 equiv)
- Base (e.g., 2 M aqueous sodium carbonate solution)
- Solvent (e.g., Toluene)
- Round-bottom flask, condenser, magnetic stir bar, nitrogen/argon line

Procedure:

- Reaction Setup (in a fume hood): To a round-bottom flask equipped with a magnetic stir bar and condenser, add the aryl bromide, **4-(2,2-dimethoxyethoxy)phenylboronic acid**, and the palladium catalyst.
- Solvent and Base Addition: Add the degassed toluene and the aqueous sodium carbonate solution.
- Inert Atmosphere: Seal the flask and thoroughly degas the mixture by bubbling nitrogen or argon through it for 20-30 minutes.
- Reaction: Heat the mixture to reflux (e.g., 110 °C) with vigorous stirring. Monitor the reaction progress by TLC or LC-MS.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Separate the organic layer.
- Extraction: Extract the aqueous layer with an organic solvent (e.g., ethyl acetate) three times.

- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.

Experimental Workflow for Suzuki-Miyaura Coupling



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Generalized workflow for a Suzuki-Miyaura coupling reaction.

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